

Essential Safety and Logistical Information for Handling Trimethylammonium chloride-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylammonium chloride-d6

Cat. No.: B12305426

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Trimethylammonium chloride-d6**. The following procedures are based on the known hazards of the non-deuterated form, Trimethylammonium chloride, and general best practices for handling deuterated and hazardous chemicals.

Quantitative Data Summary

The following table summarizes the known quantitative data for Trimethylammonium chloride (non-deuterated). This information should be used as a conservative guide for handling the deuterated form.

Property	Value	Source
Molecular Weight	95.57 g/mol	[1]
Melting Point	277.5 °C	[1]
Boiling Point	<200 °C	[1]
Water Solubility	758 g/L at 20 °C	[2]
log Pow	< -2.25 at 25 °C	[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory for handling **Trimethylammonium chloride-d6**.

Equipment	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses meeting ANSI Z87.1 standards. A face shield is required when there is a splash hazard.	Protects eyes from splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Always inspect gloves before use and change them immediately if contaminated.	Prevents skin contact with the chemical, which is toxic upon contact.
Body Protection	A lab coat or chemical-resistant apron.	Protects skin and clothing from contamination.
Respiratory Protection	Required when dusts are generated. Use a NIOSH-approved respirator.	Prevents inhalation of the harmful dust.

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for handling **Trimethylammonium chloride-d6** in a laboratory setting.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Store the container in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly closed to prevent absorption of moisture, as the compound is hygroscopic.

2. Handling and Weighing:

- All handling of solid **Trimethylammonium chloride-d6** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Before handling, ensure all required PPE is worn correctly.
- To weigh the compound, use a tared, sealed container to minimize dust generation.

3. Dissolving and Use:

- When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Use only in a well-ventilated area.

4. Spill Response:

- In the event of a small spill, dampen the solid material with water to prevent dusting.
- Carefully sweep the dampened material into a suitable, labeled container for disposal.
- Clean the spill area with a soap and water solution.
- For large spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

All waste containing **Trimethylammonium chloride-d6** must be treated as hazardous waste.

1. Waste Collection:

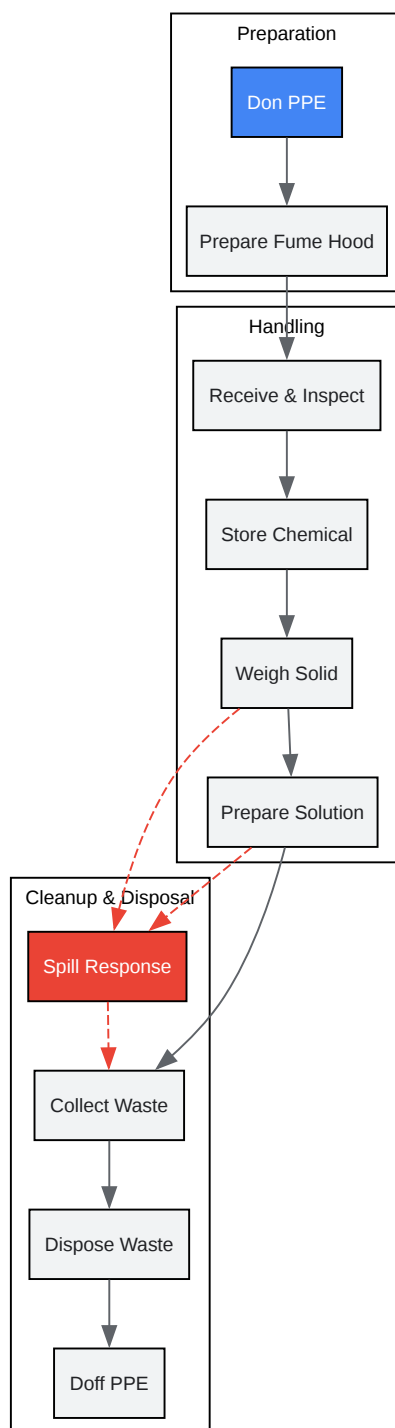
- Collect all solid waste (e.g., contaminated gloves, weighing paper) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Solutions containing **Trimethylammonium chloride-d6** should be collected in a separate, sealed, and labeled container for liquid chemical waste.

2. Disposal Procedure:

- Dispose of all waste in accordance with local, state, and federal regulations.
- Do not dispose of **Trimethylammonium chloride-d6** down the drain, as it is very toxic to aquatic life.

Workflow Diagram

Workflow for Handling Trimethylammonium chloride-d6

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Caption: Workflow for the safe handling and disposal of **Trimethylammonium chloride-d6**.

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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. echemi.com [echemi.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com